

Technical Support Center: (+)-Ketorolac Biochemical Assays

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Compound of Interest

Compound Name: (+)-Ketorolac

Cat. No.: B028406

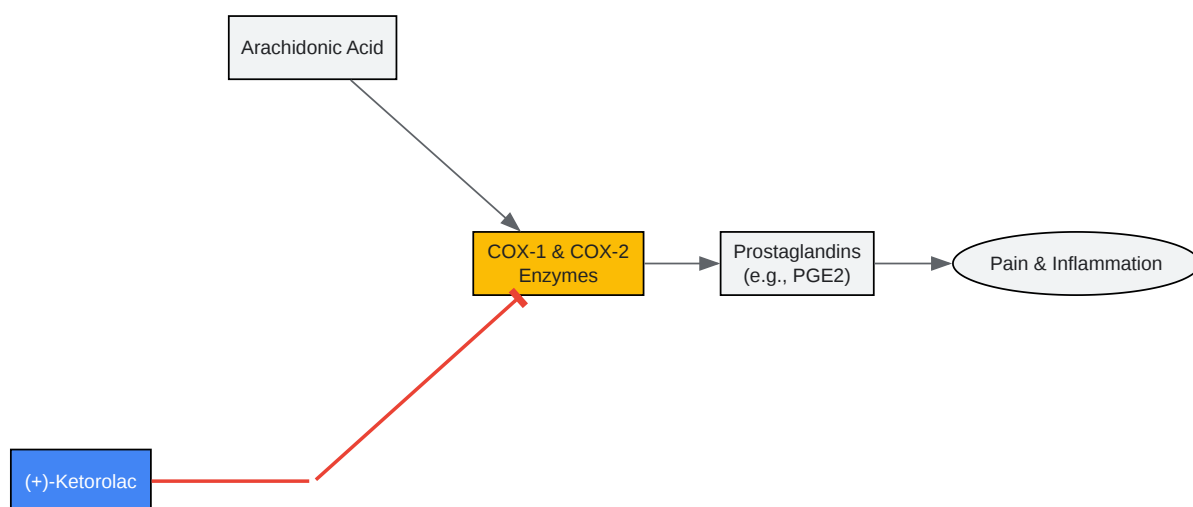
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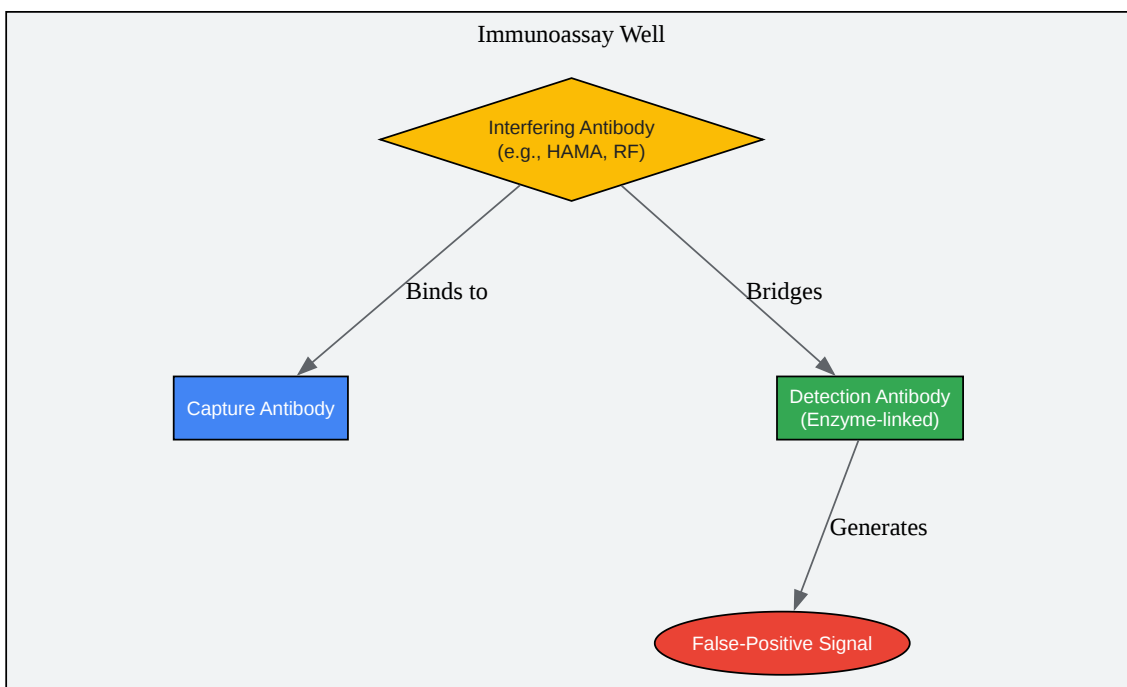
This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **(+)-Ketorolac** in various biochemical assays.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of action for **(+)-Ketorolac** that may influence my assay results?

A1: **(+)-Ketorolac** is a non-steroidal anti-inflammatory drug (NSAID).[1] Its primary mechanism involves the non-selective inhibition of both cyclooxygenase-1 (COX-1) and cyclooxygenase-2 (COX-2) enzymes.[2][3][4] These enzymes are responsible for converting arachidonic acid into prostaglandins, which are key mediators of inflammation and pain.[5][6] In your experiments, this inhibitory action is the primary biochemical effect you will be measuring. Assays designed to quantify inflammatory responses, such as prostaglandin E2 (PGE2) production, will be directly affected by Ketorolac's presence.[7]







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